

3-(3-Methylphenyl)-3-oxopropanenitrile

molecular weight and formula

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Compound of Interest

Compound Name: 3-(3-Methylphenyl)-3-oxopropanenitrile

Cat. No.: B1329870

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Technical Data Sheet: 3-(3-Methylphenyl)-3-oxopropanenitrile

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Properties

This document provides a concise technical overview of **3-(3-Methylphenyl)-3-oxopropanenitrile**, also known as m-toluylacetonitrile. The fundamental molecular properties have been compiled from verified chemical suppliers and databases.

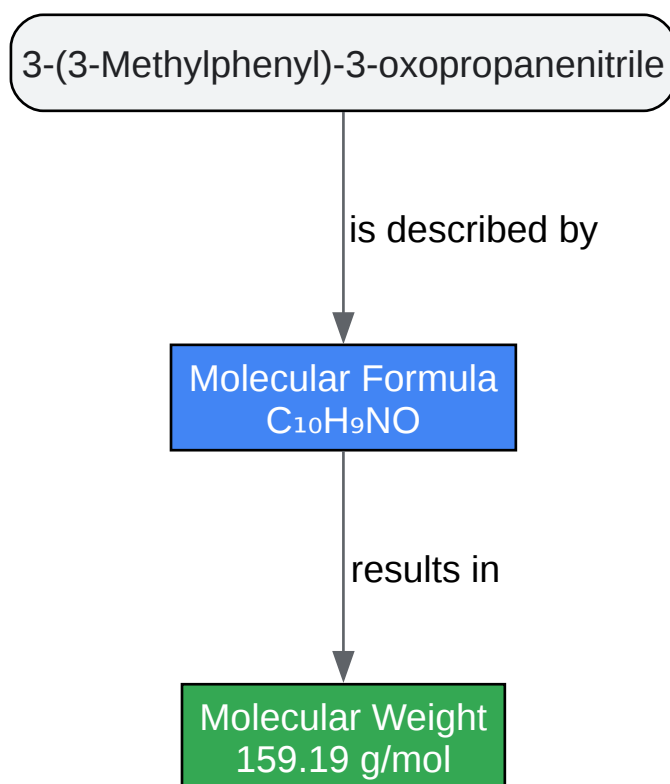
Quantitative Data Summary

The core chemical identifiers and molecular properties are summarized in the table below for quick reference.

Identifier	Value	Source
IUPAC Name	3-(3-methylphenyl)-3-oxopropanenitrile	[1]
Molecular Formula	C ₁₀ H ₉ NO	[1][2]
Molecular Weight	159.19 g/mol	[1][2]
CAS Number	53882-81-8	[1][2][3][4]
Linear Formula	CH ₃ C ₆ H ₄ C(O)CH ₂ CN	[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of the compound.



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Fig. 1: Relationship between chemical identifiers.

Experimental Protocols

The molecular weight and formula of a well-characterized small molecule like **3-(3-Methylphenyl)-3-oxopropanenitrile** are standard reference data points. These values are fundamentally determined through a combination of established analytical techniques:

- **Mass Spectrometry (MS):** This technique is used to measure the mass-to-charge ratio of ions. High-resolution mass spectrometry (HRMS) provides a highly accurate mass measurement, which can be used to determine the elemental composition and confirm the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, etc.) in a sample. The results are used to derive the empirical formula, which is then reconciled with the molecular weight from MS to establish the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to elucidate the chemical structure, confirming the connectivity of atoms and the presence of specific functional groups (e.g., the methylphenyl group, the oxo group, and the nitrile group), thereby validating the structure corresponding to the determined formula.

Specific experimental protocols for these routine analyses are typically not detailed in individual substance datasheets but are based on standardized laboratory procedures and instrument manufacturer's guidelines.

This document is intended for research and development purposes only.

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References

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